

Essential Safety and Logistical Information for Handling VUF8504

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Compound of Interest

Compound Name: VUF8504

Cat. No.: B1249608

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Disclaimer: No specific Safety Data Sheet (SDS) for **VUF8504** (4-methoxy-N-[2-(2-pyridinyl)quinazolin-4-yl]benzamide) was found in public databases. The following information is based on the safety profiles of structurally similar compounds and general principles of laboratory safety for handling novel research chemicals. Researchers, scientists, and drug development professionals must conduct a thorough risk assessment before handling this compound and consult with their institution's Environmental Health and Safety (EHS) department.

Hazard Identification and Personal Protective Equipment (PPE)

Given that **VUF8504** is a novel benzamide derivative and an adenosine A3 receptor modulator, it should be handled with caution as a potentially hazardous substance. The primary hazards are likely to be related to ingestion, inhalation of dust, and skin/eye contact. The recommended PPE is based on a conservative approach to minimize exposure.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **VUF8504**

| Protection Type | Recommended Equipment | Specifications |
|-----------------|---|--|
| Eye and Face | Safety glasses with side shields or chemical safety goggles. | Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166. |
| Skin | Chemical-resistant gloves (Nitrile rubber recommended). Lab coat. | Gloves should be inspected prior to use. Dispose of contaminated gloves after use. |
| Respiratory | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if engineering controls are not sufficient to maintain airborne concentrations below established exposure limits or if irritation or other symptoms are experienced. | A properly fitted respirator is essential. |
| Body | Full-coverage lab coat. | --- |

First Aid Measures

In case of exposure, immediate action is crucial. The following are general first aid procedures.

Table 2: First Aid Procedures for **VUF8504** Exposure

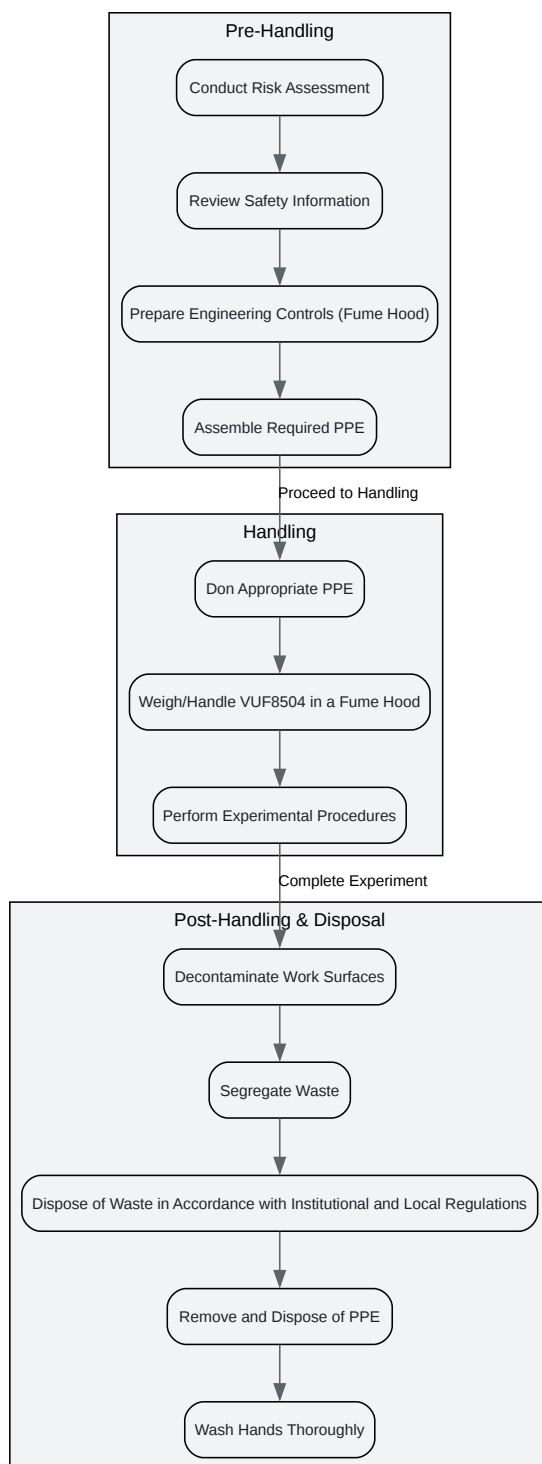
| Exposure Route | First Aid Measures |
|----------------|---|
| Inhalation | Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. |
| Skin Contact | Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. |

Operational Plan for Handling and Disposal

A clear, step-by-step plan is essential for the safe handling and disposal of **VUF8504**.

Operational Workflow for **VUF8504**

VUF8504 Handling and Disposal Workflow



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Caption: Workflow for safe handling and disposal of **VUF8504**.

Experimental Protocols:

Step 1: Pre-Handling Preparations

- **Risk Assessment:** Before any work begins, conduct a thorough risk assessment for the planned experiment, considering the quantities of **VUF8504** to be used and the procedures involved.
- **Information Review:** All personnel involved must review this safety information and any other available data.
- **Engineering Controls:** Ensure a certified chemical fume hood is available and functioning correctly. All manipulations of solid **VUF8504** or solutions should be performed within the fume hood.
- **PPE Assembly:** Gather all necessary PPE as outlined in Table 1.

Step 2: Handling **VUF8504**

- **Don PPE:** Put on all required personal protective equipment before entering the designated handling area.
- **Weighing and Preparation:**
 - Perform all weighing and solution preparation inside a chemical fume hood to minimize inhalation exposure.
 - Use a spatula for transferring the solid compound. Avoid creating dust.
 - If preparing solutions, add the solvent to the solid slowly to prevent splashing.
- **Experimental Use:** Conduct all experimental procedures involving **VUF8504** within the fume hood.

Step 3: Post-Handling and Disposal

- **Decontamination:**

- Wipe down the work surface in the fume hood with an appropriate solvent (e.g., 70% ethanol) and then with soap and water.
- Decontaminate any equipment that has come into contact with **VUF8504**.
- Waste Segregation and Disposal:
 - Solid Waste: Collect any solid **VUF8504** waste, contaminated consumables (e.g., weigh boats, pipette tips, gloves), in a clearly labeled, sealed hazardous waste container.
 - Liquid Waste: Collect all liquid waste containing **VUF8504** in a separate, clearly labeled, and sealed hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
 - Follow all institutional and local regulations for the disposal of chemical waste.
- PPE Removal:
 - Remove gloves first, avoiding contact with the outside of the glove.
 - Remove lab coat and other PPE.
 - Dispose of single-use PPE in the appropriate waste stream.
- Hygiene: Wash hands thoroughly with soap and water after removing PPE.

This guidance is intended to promote a culture of safety and should be adapted to the specific requirements of your laboratory and institution. Always prioritize safety and seek guidance from your EHS department when handling unfamiliar compounds.

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